

In-Depth Technical Guide: 3-(Trifluoromethyl)thiophene-2-carboxylic Acid

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)thiophene-2-carboxylic acid

Cat. No.: B1357963

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CAS Number: 767337-59-7

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Trifluoromethyl)thiophene-2-carboxylic acid is a fluorinated heterocyclic compound that belongs to the class of thiophene carboxylic acids. The presence of a trifluoromethyl group, a key pharmacophore in medicinal chemistry, and the carboxylic acid functionality make it a potentially valuable building block for the synthesis of novel therapeutic agents. Thiophene derivatives, in general, are known to possess a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties. This document provides a technical overview of the available data on **3-(Trifluoromethyl)thiophene-2-carboxylic acid**.

Physicochemical Properties

The fundamental physicochemical properties of **3-(Trifluoromethyl)thiophene-2-carboxylic acid** are summarized in the table below. It is important to note that experimental data for properties such as melting point, boiling point, and solubility are not widely reported in publicly available literature and are often listed as "not available" by commercial suppliers.^[1]

Property	Value	Source
CAS Number	767337-59-7	
Molecular Formula	C ₆ H ₃ F ₃ O ₂ S	
Molecular Weight	196.15 g/mol	[2]
IUPAC Name	3-(Trifluoromethyl)thiophene-2-carboxylic acid	
Physical Form	Solid	
Purity	Typically ≥95%	[2]
Storage Conditions	Store in a cool, dry, dark place (2-8°C recommended)	[3]
InChI Key	RORUTVAAZYUSSQ-UHFFFAOYSA-N	

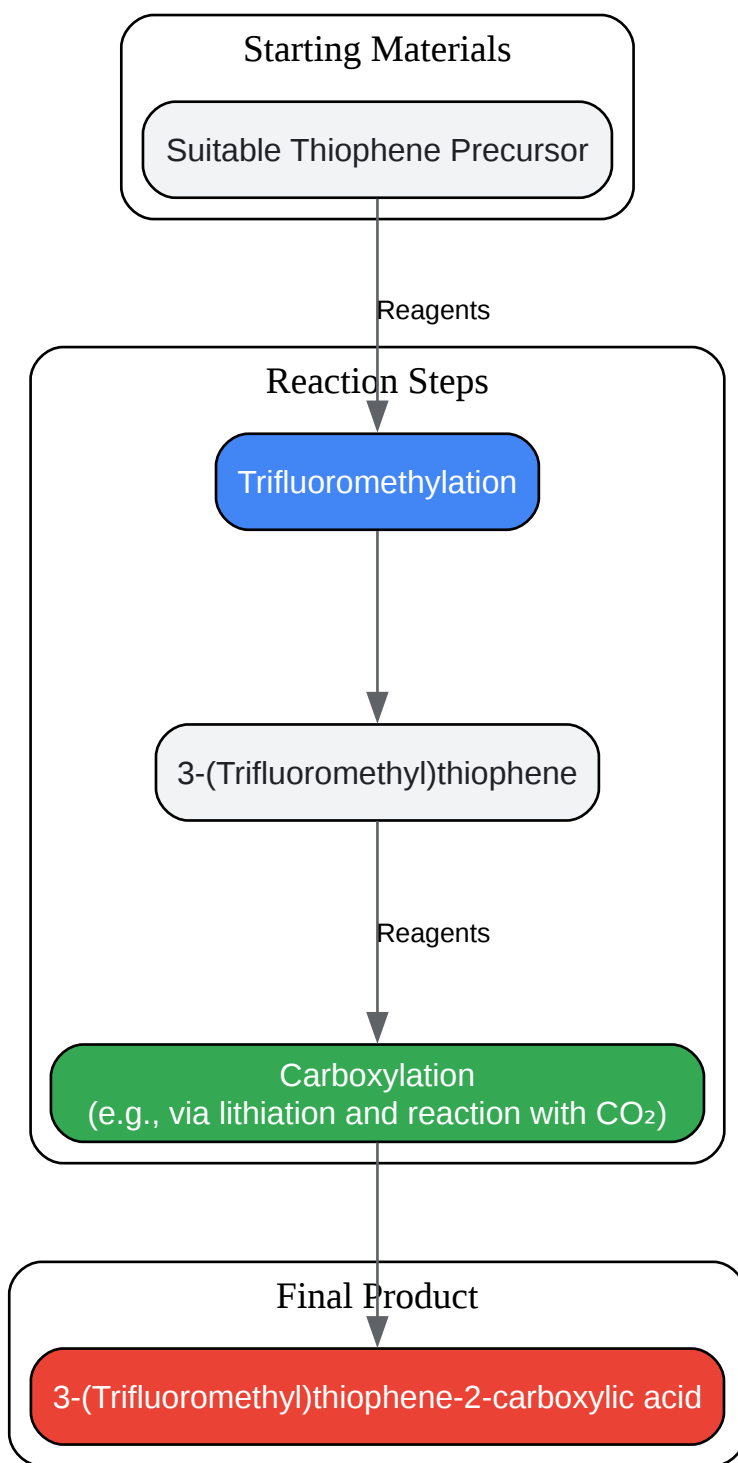
Spectroscopic Data

Detailed experimental spectroscopic data for **3-(Trifluoromethyl)thiophene-2-carboxylic acid** is not readily available in peer-reviewed literature. However, commercial suppliers indicate the availability of NMR, HPLC, and LC-MS data upon request.[3][4] This information is crucial for the structural confirmation and purity assessment of the compound.

Synthesis

A specific, detailed experimental protocol for the synthesis of **3-(Trifluoromethyl)thiophene-2-carboxylic acid** is not described in the currently available scientific literature. However, general synthetic strategies for substituted thiophene carboxylic acids can be considered as potential routes. One plausible approach could involve the introduction of the trifluoromethyl group onto a suitable thiophene precursor followed by carboxylation.

The diagram below illustrates a generalized, hypothetical synthetic pathway.



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Caption: A generalized synthetic workflow for **3-(Trifluoromethyl)thiophene-2-carboxylic acid**.

Experimental Protocols

Due to the lack of published specific synthetic procedures, a detailed experimental protocol cannot be provided at this time. Researchers interested in the synthesis of this compound would need to develop a method based on established organofluorine and heterocyclic chemistry principles.

Applications in Drug Discovery and Research

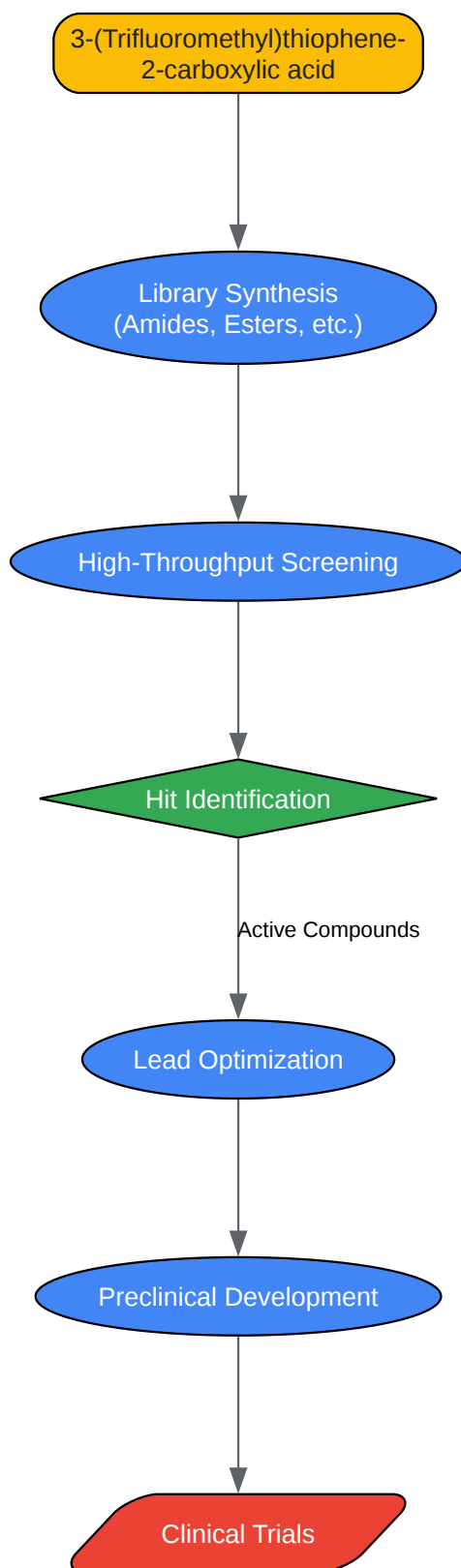
While the specific biological activity of **3-(Trifluoromethyl)thiophene-2-carboxylic acid** is not yet reported, the thiophene scaffold is a well-established pharmacophore present in numerous approved drugs. The introduction of a trifluoromethyl group can significantly enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.

Derivatives of thiophene-2-carboxylic acid have been investigated for a variety of therapeutic applications:

- **Oncology:** Some 3-arylaminothiophenic-2-carboxylic acid derivatives have been identified as inhibitors of the fat mass and obesity-associated protein (FTO), a target in acute myeloid leukemia.[5]
- **Inflammatory Diseases:** A dichlorinated benzo[b]thiophene-2-carboxylic acid derivative has been shown to alleviate ulcerative colitis by suppressing the mTORC1 signaling pathway.[6]

Given these precedents, **3-(Trifluoromethyl)thiophene-2-carboxylic acid** represents a valuable starting point for the design and synthesis of new chemical entities for various disease targets. Its utility as a building block in medicinal chemistry is significant, allowing for the generation of amides, esters, and other derivatives for biological screening.

The logical workflow for utilizing this compound in a drug discovery program is outlined below.



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